

Sourcing the Keystone: A Technical Guide to the Commercial Availability of Chiral Hydroxyphosphonates

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Compound of Interest

Compound Name:	<i>[(S)-2-Hydroxypropyl]phosphonic acid diethyl ester</i>
CAS No.:	178759-66-5
Cat. No.:	B12561112

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Chiral α -hydroxyphosphonates are a pivotal class of organophosphorus compounds, serving as indispensable building blocks and key pharmacophores in medicinal chemistry and materials science.^{[1][2][3]} Their structural analogy to α -hydroxy-carboxylates allows them to act as potent enzyme inhibitors, haptens for catalytic antibody induction, and intermediates for synthesizing other biologically active molecules like α -aminophosphonates.^{[2][4][5]} However, the successful integration of these high-value reagents into research and development pipelines is critically dependent on their commercial availability and the reliability of the supply chain. This guide provides an in-depth analysis of the supplier landscape for chiral hydroxyphosphonates, offering a strategic framework for their procurement, from off-the-shelf catalog purchases to full-scale custom synthesis.

Introduction: The Strategic Importance of Chiral Hydroxyphosphonates

The significance of chiral hydroxyphosphonates stems from their wide-ranging biological activities, including antibacterial, antiviral, and herbicidal properties.[4] The stereochemistry of the α -carbon is crucial for biological efficacy, making access to enantiomerically pure forms a primary concern for drug development professionals.[4][6] The growing demand for these enantiopure compounds has spurred advancements in their asymmetric synthesis, yet navigating the commercial landscape to source specific, high-purity isomers remains a significant challenge.[4][6][7] This guide serves to demystify the sourcing process, enabling researchers to make informed decisions when procuring these critical reagents.

The Supplier Landscape: From Global Distributors to Niche Specialists

The commercial market for chiral hydroxyphosphonates can be segmented into two primary tiers: large, diversified chemical suppliers who offer a broad range of common scaffolds, and smaller, specialized companies, including contract research organizations (CROs), that provide access to novel structures and custom synthesis services.

Tier 1: Major Global Chemical Suppliers

Global suppliers are the first port of call for many researchers, offering extensive online catalogs, established distribution networks, and readily available research-scale quantities (mg to g).

Supplier	Typical Offerings & Scale	Key Strengths	Considerations
Sigma-Aldrich (Merck)	Broad catalog of chiral reagents, including select chiral alcohols, phosphine ligands, and various phosphonate building blocks. [8] [9]	Extensive portfolio, robust quality control, excellent documentation (CoA, SDS), and global distribution.	Catalog may lack novel or highly substituted hydroxyphosphonate structures.
TCI (Tokyo Chemical Industry)	Offers over 30,000 reagents, including a specific category for phosphorus catalysts and various phosphonate derivatives. [10] Available through distributors like Fisher Scientific. [11] [12] [13]	Strong focus on synthetic chemistry reagents, high purity standards, and good availability of functionalized building blocks.	Enantiomerically pure hydroxyphosphonate selection may be limited to more common structures.
Santa Cruz Biotechnology (SCBT)	Provides a vast array of "ChemCruz" biochemicals for research, alongside their primary antibody and gene-editing product lines. [14] [15] [16]	Extensive product range covering many areas of life science research. [17]	Primarily focused on biologically relevant small molecules; the selection of specific chiral phosphonate synthons may be opportunistic.
Strem Chemicals	Specializes in high-purity specialty chemicals, including a variety of alkylphosphonic acids and metal catalysts. [18] [19] [20] Products are also available via	Renowned for high-purity materials and expertise in organometallics and catalysts. [20] [22] Offers custom synthesis services. [20]	Catalog is more focused on ligands, metals, and specific acid classes rather than a broad range of chiral hydroxyphosphonates.

distributors like Fisher
Scientific.[21]

Tier 2: Specialized and Custom Synthesis Providers

When a desired chiral hydroxyphosphonate is not available in a catalog, researchers must turn to companies specializing in chiral chemistry and custom synthesis.

- **Aurum Pharmatech:** This company explicitly lists hydroxyphosphonates and hydroxyaminophosphonates as part of its chiral synthesis services.[23] They emphasize their capabilities in resolution, asymmetric synthesis using chiral catalysts, and thorough analytical characterization (NMR, HPLC, polarimetry) to ensure optical purity.[23] This makes them a strong candidate for sourcing novel or non-commercially available chiral targets.
- **Contract Research and Manufacturing Organizations (CRMOs):** A multitude of CRMOs possess the core competency in asymmetric synthesis required to produce custom chiral hydroxyphosphonates. The synthesis of these molecules often involves well-established methods like the Pudovik or Abramov reactions, adapted for enantioselectivity using chiral catalysts or auxiliaries.[2][24] When engaging a CRMO, the clarity of the synthetic route and the analytical methods for confirming enantiopurity are paramount.

The Procurement Workflow: A Step-by-Step Protocol for Sourcing

Sourcing the correct chiral hydroxyphosphonate requires a systematic approach, especially when moving beyond simple catalog orders. The following protocol outlines a self-validating system for procurement.

Step 1: Initial Scoping & Catalog Search

- **Define the Target:** Specify the exact chemical structure, desired enantiomer ((R) or (S)), and required enantiomeric excess (%ee).
- **Search Major Suppliers:** Use CAS numbers and chemical names to perform thorough searches of Tier 1 supplier catalogs (Sigma-Aldrich, TCI, etc.).

- Evaluate Hits: If found, scrutinize the product specifications. Confirm the enantiomeric purity, available analytical data (e.g., chiral HPLC trace), and stock levels.

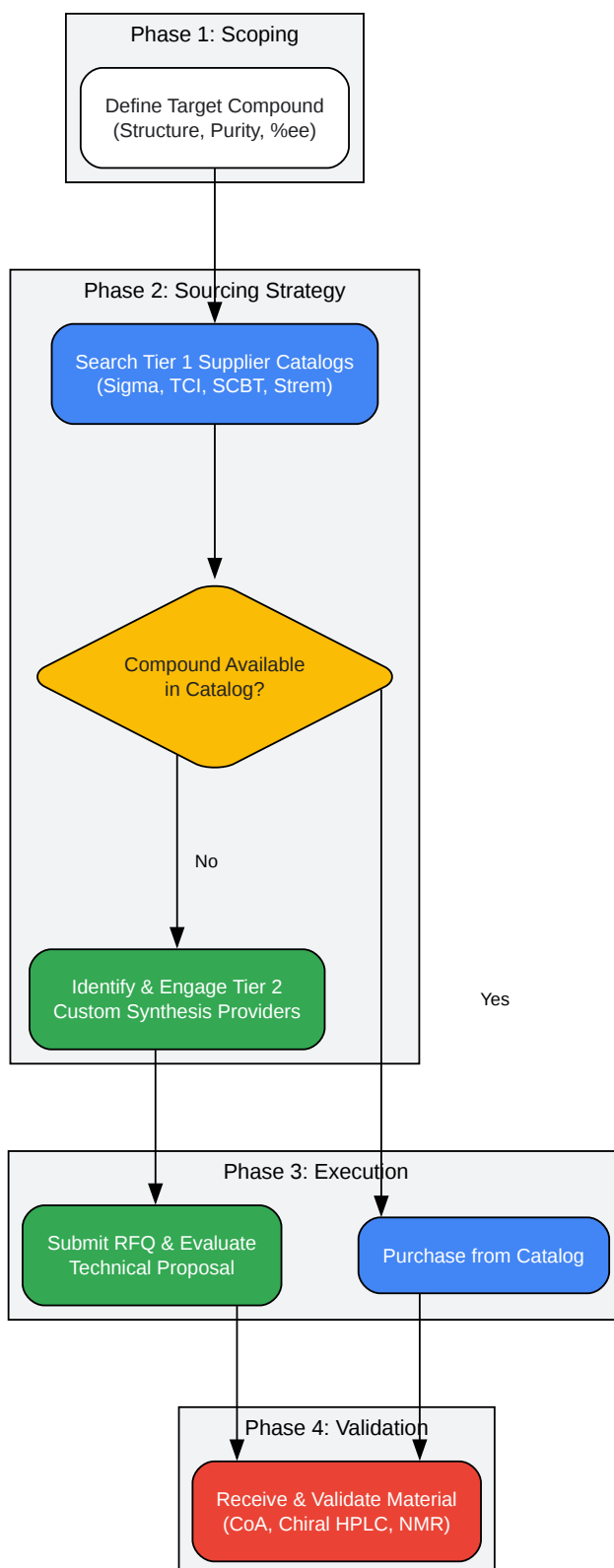
Step 2: Engaging Custom Synthesis Providers (If Necessary)

- Identify Potential Partners: Select companies with demonstrated expertise in chiral synthesis and organophosphorus chemistry, such as Aurum Pharmatech or other specialized CROs. [\[23\]](#)
- Request for Quotation (RFQ): Submit a detailed RFQ package including the target structure, required quantity, purity specifications (%ee, chemical purity), and any required analytical documentation.
- Technical Evaluation: Assess the proposed synthetic route for feasibility and potential pitfalls. A robust proposal will often cite relevant literature for the key stereoselective step. [\[24\]](#)[\[25\]](#)

Step 3: Quality Control and Validation

- Certificate of Analysis (CoA): Upon receipt, the CoA is the most critical document. It must validate the identity, purity (typically via ^1H NMR, ^{31}P NMR, and LC-MS), and, most importantly, the enantiomeric excess (via chiral HPLC or GC).
- Independent Verification: For critical drug development applications, it is best practice to independently verify the structure and enantiopurity using in-house analytical resources.

The following diagram illustrates the decision-making process for sourcing these critical compounds.



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Caption: Decision workflow for procuring chiral hydroxyphosphonates.

Conclusion and Future Outlook

The commercial availability of chiral hydroxyphosphonates is a dynamic landscape. While major suppliers provide a solid foundation of common building blocks, the true breadth of chemical space is accessed through specialized custom synthesis providers. The development of more efficient and scalable catalytic asymmetric syntheses, such as enantioselective hydrophosphonylation, will likely lead to a greater diversity of off-the-shelf chiral hydroxyphosphonates in the future.^{[7][25]} For researchers and drug developers, a dual strategy of leveraging large catalogs for speed and efficiency with established compounds, while building relationships with expert CROs for novel targets, represents the most robust and effective approach to securing these vital chiral synthons.

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